

2-Bromo-n,4-dimethylaniline safety, toxicity, and handling overview

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Compound of Interest

Compound Name: 2-Bromo-n,4-dimethylaniline

Cat. No.: B1282453

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An In-depth Technical Guide on the Safety, Toxicity, and Handling of Brominated Dimethylaniline Derivatives

Disclaimer: The chemical name "**2-Bromo-n,4-dimethylaniline**" is ambiguous. This guide provides a comprehensive overview of the safety, toxicity, and handling protocols for closely related and more clearly defined chemical compounds based on available public data: 2-Bromo-N,N-dimethylaniline, 4-Bromo-N,N-dimethylaniline, and 2-Bromo-4-methylaniline. Professionals should always refer to the specific Safety Data Sheet (SDS) for the exact compound in use.

2-Bromo-N,N-dimethylaniline

CAS Number: 698-00-0

Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C ₈ H ₁₀ BrN	[1][2]
Molecular Weight	200.08 g/mol	[1]
Appearance	Colorless - Light yellow liquid	[2]
Physical State	Liquid	[2]
IUPAC Name	2-bromo-N,N-dimethylaniline	[1]

GHS Hazard Information

Component	Details	Citations
Pictogram(s)	Danger	[1]
Signal Word	Danger	[1]
Hazard Statements	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.H315: Causes skin irritation.H319: Causes serious eye irritation.H351: Suspected of causing cancer.H373: May cause damage to organs through prolonged or repeated exposure.H400: Very toxic to aquatic life.H410: Very toxic to aquatic life with long lasting effects.	[1]
Precautionary Statements	P203, P260, P261, P262, P264, P270, P271, P273, P280: PreventionP301+P316, P302+P352, P304+P340, P305+P351+P338, P316, P318, P319, P321, P330, P332+P317, P337+P317, P361+P364, P391: ResponseP403+P233, P405: StorageP501: Disposal	[1]

Handling, Storage, and Personal Protective Equipment

Handling:

- Wear personal protective equipment and face protection.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)

- Avoid ingestion and inhalation.[2]
- Do not get in eyes, on skin, or on clothing.[2]

Storage:

- Store in a well-ventilated place.[2]
- Keep containers tightly closed.[2]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[3][4]
- Hand Protection: Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3][4]
- Skin and Body Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4]
- Respiratory Protection: When workers are facing concentrations above the exposure limit they must use appropriate certified respirators.[4]

4-Bromo-N,N-dimethylaniline

CAS Number: 586-77-6

Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C ₈ H ₁₀ BrN	[5] [6] [7]
Molecular Weight	200.08 g/mol	[5] [7]
Appearance	Grey Solid	[6]
Physical State	Solid	[6]
Melting Point	52 - 56 °C / 126 - 132.8 °F	[3] [6]
Boiling Point	264 °C / 507.2 °F	[3] [6]
Flash Point	> 112 °C / > 233.6 °F	[4] [5]
Water Solubility	Insoluble	[4] [8]
Stability	Stable under normal conditions.	[3] [5] [6] [8]

GHS Hazard Information

Component	Details	Citations
Pictogram(s)	Warning	[6][7]
Signal Word	Warning	[5][6][7]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[6][9] H315: Causes skin irritation.[5][6][7][9] H319: Causes serious eye irritation.[5][6][7][9] H335: May cause respiratory irritation.[5][6]	
Precautionary Statements	P261, P264, P270, P271, P280: Prevention[3][6][7][9][10] P301+P312, P302+P352, P304+P340, P305+P351+P338, P330, P332+P313, P337+P313, P362+P364: Response[3][4][6][9][10] P403+P233, P405: Storage[6][7] P501: Disposal[3][6][9]	

Toxicity Data

Type	Value	Citations
LD50 Oral	500.1 mg/kg	
LC50 Inhalation	1.5 mg/l - 4 h (dust/mist)	
LD50 Dermal	1,100 mg/kg	

NFPA/HMIS Ratings

Rating	NFPA	HMIS	Citations
Health	2	2	
Flammability	1	1	
Reactivity/Physical Hazard	0	0	

Handling, Storage, and Disposal

Handling:

- Wash face, hands, and any exposed skin thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[9\]](#)
- Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)[\[9\]](#)
- Use only outdoors or in a well-ventilated area.[\[9\]](#)
- Avoid contact with skin and eyes and avoid dust formation.[\[11\]](#)

Storage:

- Keep in a dry, cool, and well-ventilated place.[\[6\]](#)
- Keep container tightly closed.[\[6\]](#)
- Store locked up.[\[7\]](#)

Incompatible Materials:

- Strong oxidizing agents, Strong acids, Strong bases, Metals.[\[5\]](#)[\[6\]](#)

Disposal:

- Waste is classified as hazardous and must be disposed of in accordance with local, regional, and national regulations.[\[2\]](#)[\[6\]](#)

- Dispose of contents/container to an approved waste disposal plant.[3][6]

2-Bromo-4-methylaniline

CAS Number: 583-68-6

Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	C ₇ H ₈ BrN	[12]
Molecular Weight	186.05 g/mol	[12]
Appearance	Brown	[12]
Melting Point	14 - 16 °C / 57.2 - 60.8 °F	[12]
Flash Point	> 112 °C / > 233.6 °F	[12]
Specific Gravity	1.500	[12]

GHS Hazard Information

Component	Details	Citations
Pictogram(s)	Danger	[12]
Signal Word	Danger	[12]
Hazard Statements	Toxic if swallowed, in contact with skin or if inhaled. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. May cause damage to organs through prolonged or repeated exposure.	[12]
Precautionary Statements	P260, P264, P270, P271, P280: Prevention P301+P310, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P361, P363: Response P403+P233, P405: Storage P501: Disposal	[12]

Handling, Storage, and Disposal

Handling:

- Avoid contact with skin and eyes.[12]
- Do not breathe dust, mist, vapors, or spray.[12]
- Use only outdoors or in a well-ventilated area.[12]

Storage:

- Keep in a dry, cool, and well-ventilated place.[12]
- Keep container tightly closed.[12]

- Store locked up.[12]

Incompatible Materials:

- Acids, Strong oxidizing agents, Acid anhydrides, Acid chlorides, Chloroformates.[12]

Disposal:

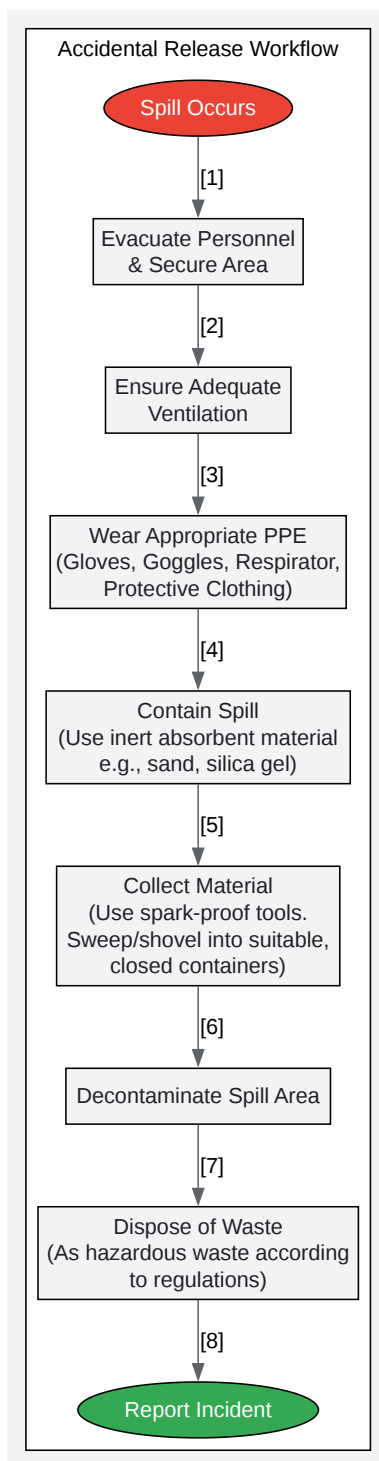
- Dispose of contents/container to an approved waste disposal plant.[12]

Experimental Protocols & Methodologies

Detailed experimental protocols for toxicity testing (e.g., OECD guidelines for acute oral, dermal, or inhalation toxicity) are not provided in the summarized safety data sheets. The cited data, such as LD50 values, are typically generated following standardized, internationally recognized methodologies. Researchers should consult the primary toxicological study literature for specific experimental details, which are often not included in supplier safety documents.

Visualized Workflows

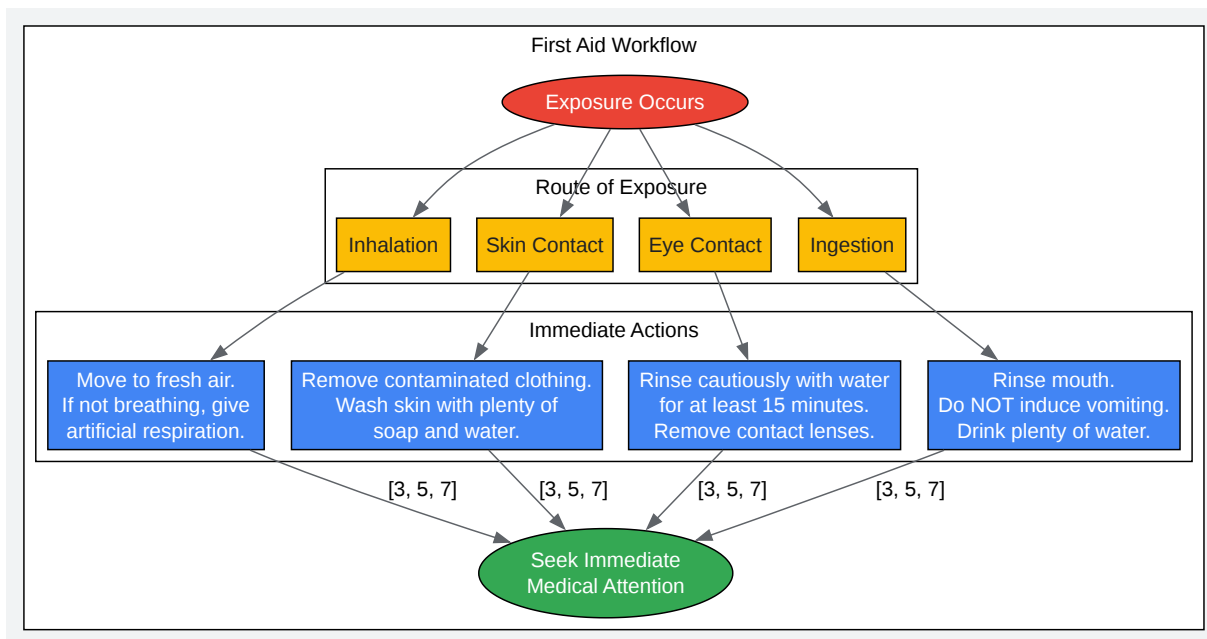
Accidental Release Response



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Caption: General workflow for responding to an accidental spill.[2][6][11]

First Aid Procedures



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Caption: First aid measures for different exposure routes.[4][6][12]

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References

- 1. 2-Bromo-N,N-dimethylaniline | C₈H₁₀BrN | CID 136527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]

- 7. chemicalbook.com [chemicalbook.com]
- 8. 4-Bromo-N,N-dimethylaniline | 586-77-6 [chemicalbook.com]
- 9. chemos.de [chemos.de]
- 10. echemi.com [echemi.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. fishersci.com [fishersci.com]
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